

A Technical Guide to the Physicochemical Properties of Ethyl 1-(fluoromethyl)cyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl 1-(fluoromethyl)cyclopropanecarboxylate

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This guide provides a detailed examination of the physicochemical properties of **Ethyl 1-(fluoromethyl)cyclopropanecarboxylate**, a molecule of interest in medicinal chemistry and materials science. Given the limited publicly available experimental data for this specific compound, this document integrates predicted data with established, field-proven methodologies for empirical determination. This approach ensures a scientifically grounded resource for researchers, enabling them to anticipate molecular behavior and design robust experimental plans.

Introduction: The Significance of Fluorination in Cyclopropane Scaffolds

Ethyl 1-(fluoromethyl)cyclopropanecarboxylate belongs to a class of compounds that merges the unique conformational constraints of a cyclopropane ring with the modulating effects of fluorination. The incorporation of a fluoromethyl group can significantly alter a molecule's metabolic stability, lipophilicity, and binding interactions, making it a valuable motif in

the design of novel therapeutics and functional materials. Understanding the fundamental physicochemical properties of this building block is paramount for its effective application.

Molecular Identity and Structure

A precise understanding of the compound's identity is the foundation of any physicochemical analysis.

Identifier	Value
Chemical Name	Ethyl 1-(fluoromethyl)cyclopropanecarboxylate
Synonyms	ethyl 1-(fluoromethyl)cyclopropane-1-carboxylate; 1-fluoromethyl-cyclopropanecarboxylic acid ethyl ester; Cyclopropanecarboxylic acid, 1-(fluoromethyl)-, ethyl ester[1]
CAS Number	917095-87-5[1][2]
Molecular Formula	C7H11FO2
Molecular Weight	146.16 g/mol
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